

An In-depth Technical Guide to N-Ethylethylenediamine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *N*-Ethylethylenediamine

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This technical guide provides a comprehensive overview of **N-Ethylethylenediamine**, a crucial diamine in various chemical and pharmaceutical applications. This document details its fundamental molecular properties, outlines a standard experimental protocol for its synthesis, and illustrates a key reaction mechanism.

Core Molecular and Physical Properties

N-Ethylethylenediamine, also known as N'-ethylethane-1,2-diamine, is an organic compound featuring both a primary and a secondary amine group.^[1] This structure imparts significant versatility, allowing it to serve as a valuable intermediate and building block in the synthesis of more complex molecules.^{[1][2]} It is a colorless to pale yellow liquid with a characteristic amine odor and is soluble in water and various organic solvents.^[2]

Below is a summary of its key quantitative data:

Property	Value	References
Molecular Formula	C4H12N2	[3][4][5][6]
Linear Formula	C2H5NHCH2CH2NH2	[7]
Molecular Weight	88.15 g/mol	[3][4][6][7]
CAS Number	110-72-5	[3][4][5][7]
IUPAC Name	N'-ethylethane-1,2-diamine	[3][4]
Density	0.837 g/mL at 25 °C	
Boiling Point	128-130 °C	
Flash Point	50 °F	

Experimental Protocol: Synthesis via Gas-Phase Catalytic Reaction

One of the modern industrial methods for synthesizing **N-Ethylethylenediamine** is through the gas-phase catalytic reaction of ethylenediamine with diethyl carbonate. This method is noted for its high yield and environmentally friendly characteristics.[4]

Materials:

- Ethylenediamine
- Diethyl carbonate
- NaY molecular sieve catalyst (30-50 mesh)
- Nitrogen gas (for inert atmosphere)
- Fixed-bed reactor
- Condenser
- Extraction and rectification apparatus

- Gas chromatograph for analysis

Methodology:

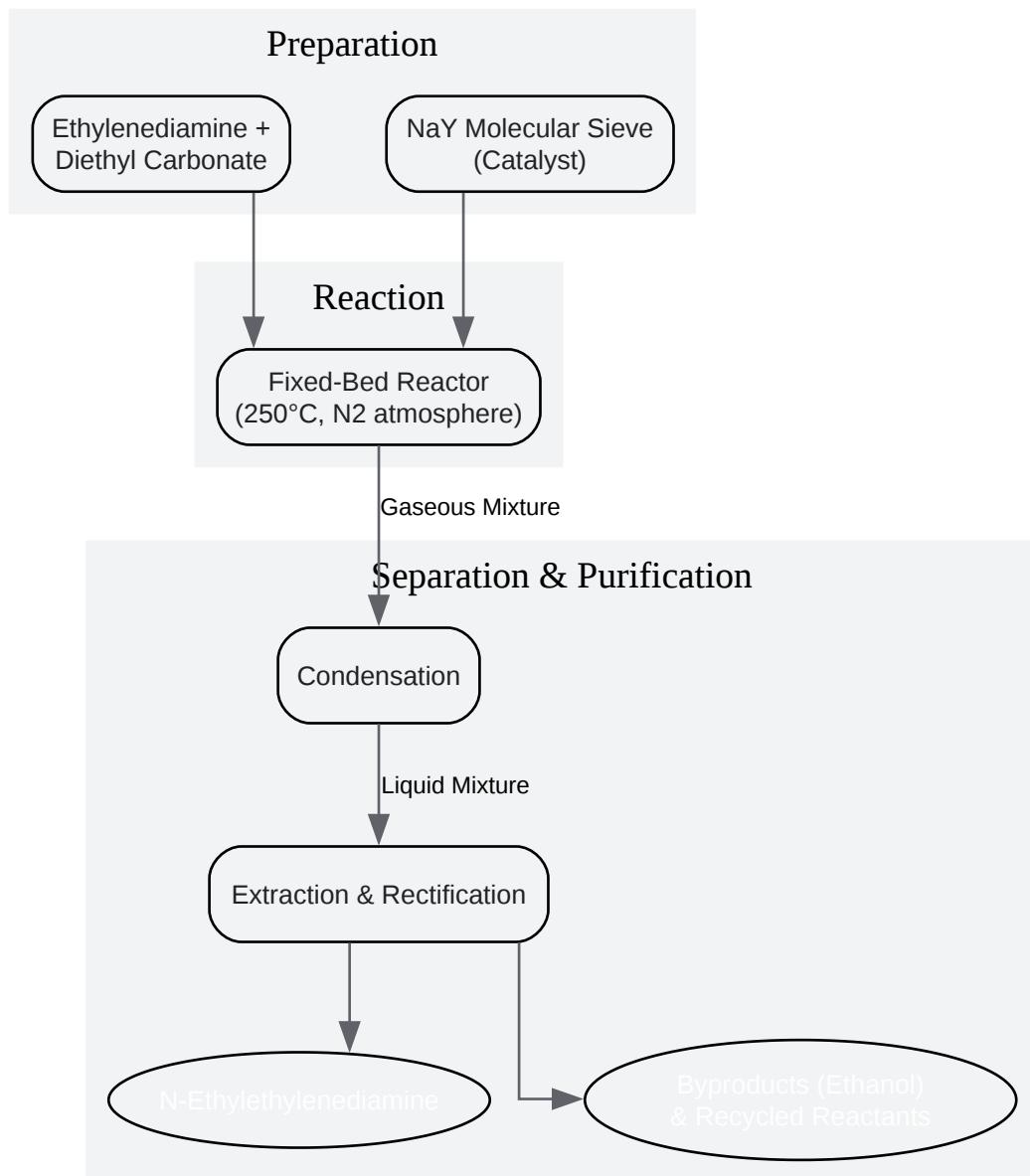
- Catalyst Preparation: The NaY molecular sieve is prepared by dehydrating it at 300°C for 3 hours under a nitrogen stream within the fixed-bed reactor.
- Reactant Mixture: Ethylenediamine and diethyl carbonate are mixed in a molar ratio of 2:1.
- Reaction Conditions: The reactor temperature is maintained at 250°C. The nitrogen gas flow rate is set to 100 ml/min.
- Reaction Execution: The reactant mixture is introduced into the reactor at a mass liquid hourly space velocity of 15 h^{-1} . The reactants are vaporized and pass over the catalyst bed, where the gas-phase reaction occurs.
- Product Collection: The gaseous reaction mixture exiting the reactor is cooled and condensed to a pale yellow liquid.
- Purification: The condensed liquid is subjected to extraction and rectification to separate the desired **N-Ethylethylenediamine** from by-products (such as ethanol), unreacted starting materials, and the extractant. The unreacted materials and extractant can be recycled.
- Analysis: The purity of the final product is determined using gas chromatography. This method can achieve a yield of up to 92% with a purity of 96%.^[4]

Key Applications and Mechanisms

N-Ethylethylenediamine is a significant intermediate in the pharmaceutical industry, particularly in the synthesis of antibiotics such as piperacillin.^[4] It also finds applications in the agrochemical sector and the production of specialty chemicals.^[1]

One of its key functionalities is its role as a bidentate chelating agent. The two nitrogen atoms can donate their lone pairs of electrons to a single metal ion, forming a stable five-membered ring structure known as a chelate.^[5] This ability to sequester metal ions is crucial in various applications, including preventing unwanted side reactions in chemical synthesis and in the formulation of micronutrient fertilizers for agriculture.^[8]

Below is a diagram illustrating the synthesis workflow for **N-Ethylethylenediamine** via a gas-phase catalytic reaction.



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Caption: Workflow for the gas-phase synthesis of **N-Ethylethylenediamine**.

The following diagram illustrates the chelation of a metal ion by **N-Ethylethylenediamine**, forming a stable chelate ring.

Caption: Chelation of a metal ion (M⁺) by **N-Ethylethylenediamine**.

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